

A Comparative Analysis of Mass Spectra: Metolachlor vs. Metolachlor-d6

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Compound of Interest

Compound Name: Metolachlor-d6

Cat. No.: B587433

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For researchers, scientists, and professionals engaged in drug development and analytical chemistry, understanding the mass spectral characteristics of isotopically labeled compounds is crucial for quantitative analysis and metabolic studies. This guide provides a detailed comparison of the mass spectra of the herbicide Metolachlor and its deuterated analog, **Metolachlor-d6**.

This comparison will delve into the fragmentation patterns observed under electron ionization (EI) mass spectrometry, offering insights into how deuterium labeling influences the mass spectral behavior of the parent molecule. The data presented is essential for developing robust analytical methods for the detection and quantification of Metolachlor in various matrices.

Quantitative Mass Spectral Data Comparison

The following table summarizes the key mass-to-charge ratios (m/z) and relative intensities of the major fragment ions observed in the electron ionization (EI) mass spectra of Metolachlor and **Metolachlor-d6**.

Ion Type	Metolachlor (Unlabeled)	Metolachlor-d6
Molecular Ion [M] ⁺	283/285	289/291
Key Fragment Ions (m/z)		
[M-CH ₂ Cl] ⁺	234	240
[M-OCH ₃] ⁺	252/254	258/260
[C ₈ H ₁₀ N] ⁺	120	120
[C ₉ H ₁₂ N] ⁺	134	134
[C ₁₀ H ₁₄ N] ⁺	148	148
[M-C ₄ H ₈ O ₂ Cl] ⁺	162	162
[M-C ₅ H ₁₀ NO ₂] ⁺	176	176

Experimental Protocols

The mass spectral data presented in this guide were obtained using Gas Chromatography-Mass Spectrometry (GC-MS) with electron ionization.

Gas Chromatography (GC) Conditions:

- Column: HP-5MS (5% phenylmethyl siloxane) capillary column (30 m x 0.25 mm x 0.25 μm).
- Injector Temperature: 250 °C.
- Injection Mode: Splitless.
- Oven Temperature Program: Initial temperature of 50 °C held for 1 minute, then ramped to 200 °C at 30 °C/min, followed by a ramp to 280 °C at 10 °C/min and held for 1 minute, and a final ramp to 310 °C held for 3 minutes.
- Carrier Gas: Helium at a constant flow rate of 0.8 mL/min.

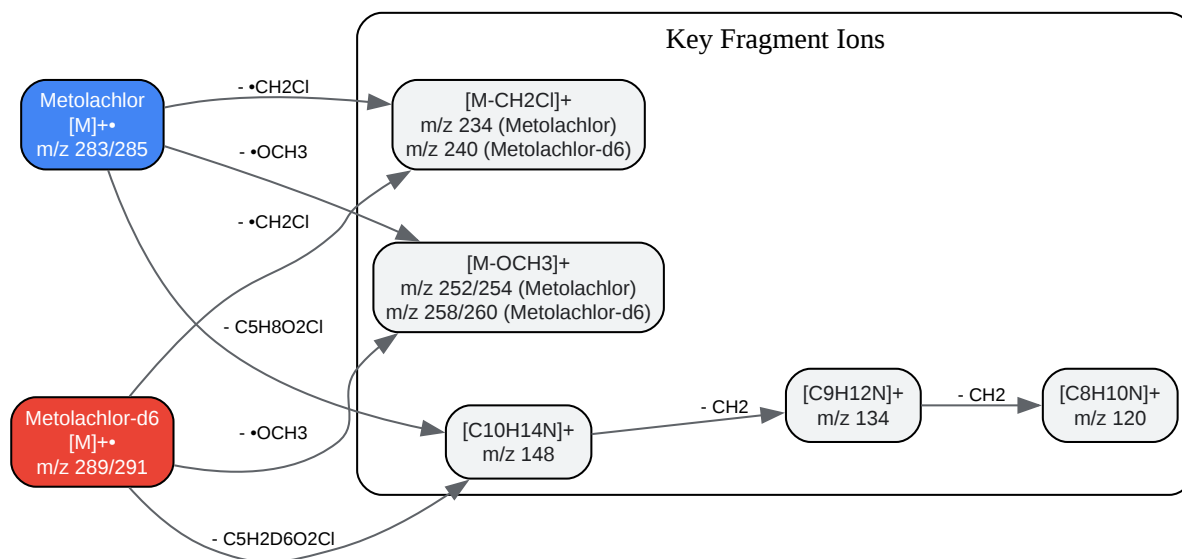
Mass Spectrometry (MS) Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 280 °C.
- Transfer Line Temperature: 300 °C.
- Scan Range: m/z 50-500.

Fragmentation Pathway Analysis

The fragmentation of Metolachlor under electron ionization is influenced by the presence of the chloroacetyl group, the substituted aniline ring, and the ether linkage. The deuteration in **Metolachlor-d6**, primarily on the propyl side chain, leads to predictable shifts in the mass-to-charge ratios of fragments containing this portion of the molecule.

Below is a DOT script that generates a diagram illustrating the primary fragmentation pathways of Metolachlor.



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Caption: Fragmentation of Metolachlor and **Metolachlor-d6**.

This guide provides a foundational comparison of the mass spectra of Metolachlor and its deuterated analog. For more in-depth analysis, researchers are encouraged to consult the referenced literature and spectral databases.

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